

# validating purity of lanthanum oxalate using ICP-MS

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## Compound of Interest

Compound Name: Lanthanum(III) oxalate hydrate

CAS No.: 79079-18-8

Cat. No.: B3155025

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## Sources

- 1. [spectroscopyonline.com](https://spectroscopyonline.com) [[spectroscopyonline.com](https://spectroscopyonline.com)]
- 2. [Precise Purity Analysis of High-Purity Lanthanum Oxide by Gravimetric Analysis Assisted With Trace Elemental Analysis by Inductively Coupled Plasma Mass Spectrometry - PMC](https://pubmed.ncbi.nlm.nih.gov/16111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. [Enhanced ICP-MS detection of 24 elemental impurities in complex, high matrix mineral, medicinal lanthanum carbonates according to ICH Q2 \(R2\) - Analytical Methods \(RSC Publishing\)](https://pubs.rsc.org) [[pubs.rsc.org](https://pubs.rsc.org)]
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